Introduction: The Critical Role of Physical Properties in Pharmaceutical Development

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Compound of Interest

Compound Name:	*Ethyl 1-cyanocyclobutanecarboxylate*
CAS No.:	*28246-87-9*
Cat. No.:	*B1582580*

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In the landscape of pharmaceutical research and drug development, a thorough understanding of the physicochemical properties of active pharmaceutical ingredients (APIs) and their intermediates is paramount. These properties, such as boiling point and density, are not mere data points; they are critical parameters that influence every stage of the development pipeline, from synthesis and purification to formulation and bioavailability. **Ethyl 1-cyanocyclobutanecarboxylate**, a key building block in the synthesis of various pharmaceutical compounds, is no exception. This guide provides a detailed examination of its boiling point and density, offering both established data and the rigorous experimental protocols necessary for their verification. As Senior Application Scientists, we recognize that true scientific integrity lies not just in knowing the data, but in understanding its origin and the methodology to reproduce it.

Molecular Identity and Structure

To contextualize its physical properties, it is essential to first understand the molecular structure of **Ethyl 1-cyanocyclobutanecarboxylate**.

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Caption: Molecular Structure of **Ethyl 1-cyanocyclobutanecarboxylate**

Core Physical Properties

The boiling point and density are fundamental physical constants that provide insight into the intermolecular forces and the packing efficiency of molecules.

Property	Value	Source
Boiling Point	215.5-216 °C at 762 Torr	[1][2]
Density (Predicted)	1.09 ± 0.1 g/cm³	[1][2]
Molecular Formula	$C_8H_{11}NO_2$	[3]
Molecular Weight	153.18 g/mol	[3]
CAS Number	28246-87-9	[3]

Note: The density value is a predicted figure. For applications requiring high precision, experimental determination is recommended.

Experimental Determination of Physical Properties: A Methodological Deep Dive

The following protocols are presented to ensure the accurate and reproducible determination of the boiling point and density of **Ethyl 1-cyanocyclobutanecarboxylate**.

Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a classic and reliable technique for determining the boiling point of a small quantity of a liquid. The unique shape of the Thiele tube allows for uniform heating of the heat transfer fluid (typically mineral oil) through convection currents, ensuring a stable and accurate temperature reading.



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Caption: Workflow for Boiling Point Determination

- Sample Preparation: Place approximately 0.5 mL of **Ethyl 1-cyanocyclobutanecarboxylate** into a small test tube. Invert a capillary tube (sealed at one end) and place it into the test tube with the open end submerged in the liquid.
- Apparatus Assembly: Securely attach the test tube to a thermometer using a rubber band or a wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Thiele Tube Setup: Clamp the Thiele tube to a ring stand and carefully insert the thermometer and test tube assembly into the oil-filled tube. The oil level should be above the side arm of the Thiele tube.
- Heating: Gently heat the side arm of the Thiele tube with a Bunsen burner or a microburner. The convection currents will ensure even heat distribution.
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Continue heating until a rapid and continuous stream of bubbles is observed.
- Measurement: Turn off the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease. The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube.

Causality Behind Experimental Choices: The inverted capillary tube traps a small amount of air. As the liquid is heated, the vapor pressure of the liquid increases, forcing the trapped air out, which is observed as a stream of bubbles. At the boiling point, the vapor pressure of the liquid equals the atmospheric pressure. Upon cooling, the vapor pressure drops, and the higher atmospheric pressure forces the liquid into the capillary tube. This precise point of equilibrium provides an accurate boiling point measurement.

Density Determination via the Pycnometer Method

The pycnometer method is a highly accurate technique for determining the density of a liquid. It relies on the precise measurement of the mass of a known volume of the liquid.

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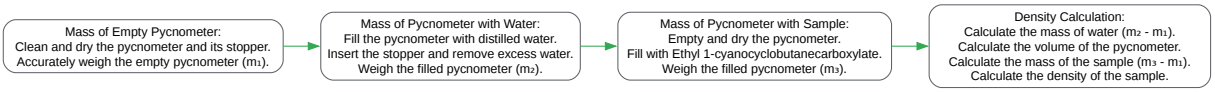

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Caption: Workflow for Density Determination

- Preparation: Thoroughly clean and dry a pycnometer and its stopper.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer on an analytical balance. Record this mass as m_1.
- Calibration with Water: Fill the pycnometer with distilled water of a known temperature. Insert the stopper, allowing excess water to escape through the capillary. Carefully dry the outside of the pycnometer.
- Mass of Pycnometer with Water: Weigh the pycnometer filled with water. Record this mass as m_2.
- Sample Measurement: Empty and dry the pycnometer. Fill it with **Ethyl 1-cyanocyclobutanecarboxylate** at the same temperature as the water.
- Mass of Pycnometer with Sample: Weigh the pycnometer filled with the sample. Record this mass as m_3.
- Calculation:
  - Mass of water = $m_2 - m_1$
  - Volume of pycnometer = (Mass of water) / (Density of water at the measured temperature)
  - Mass of sample = $m_3 - m_1$
  - Density of sample = (Mass of sample) / (Volume of pycnometer)

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Trustworthiness of the Protocol: This method is self-validating as it relies on the well-established and highly accurate density of water as a standard. The use of an analytical balance for mass measurements and the precise volume of the pycnometer ensure a high degree of accuracy and reproducibility.

Safety and Handling

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Ethyl 1-cyanocyclobutanecarboxylate** presents the following hazards[3]:

- Acute Toxicity (Oral, Dermal, Inhalation): Harmful if swallowed, in contact with skin, or if inhaled.
- Pictogram: GHS07 (Exclamation Mark)
- Signal Word: Warning

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.

For comprehensive safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

The physical properties of **Ethyl 1-cyanocyclobutanecarboxylate**, specifically its boiling point and density, are foundational to its effective use in research and development. This guide has provided both the established values for these properties and detailed, scientifically-grounded protocols for their experimental verification. By adhering to these methodologies, researchers

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can ensure the quality and consistency of their work, ultimately contributing to the successful advancement of pharmaceutical development.

References

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